An In-Depth Spectroscopic Guide to 2-(3-Methylphenyl)acetophenone

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Compound of Interest

Compound Name: *2-(3-Methylphenyl)acetophenone*

CAS No.: *34403-03-7*

Cat. No.: *B1367408*

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Abstract

This technical guide provides a comprehensive analysis of the spectral data for **2-(3-Methylphenyl)acetophenone**, also known as 3'-methyldeoxybenzoin. Intended for researchers, scientists, and professionals in drug development, this document offers a detailed examination of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this ketone. By integrating data interpretation with foundational experimental principles, this guide serves as a practical reference for the structural elucidation and characterization of this and similar aromatic ketones.

Molecular Overview

2-(3-Methylphenyl)acetophenone ($C_{15}H_{14}O$) is an aromatic ketone with a molecular weight of 210.27 g/mol .[1] Its structure consists of a phenacyl group attached to a 3-methylphenyl (m-tolyl) moiety. Understanding its spectroscopic signature is crucial for its identification in synthesis, quality control, and metabolic studies.

Key Molecular Properties:

Property	Value
Molecular Formula	$C_{15}H_{14}O$
Molecular Weight	210.27 g/mol [1]
CAS Number	34403-03-7[1]
Structure	See Figure 1

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C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;
C1 -- C7;



// Ketone and Methylene Bridge
C7 -- C8;
C8 -- O1 [style=double];
C7 -- C9;



// Benzene Ring 2 (m-Tolyl)
C9 -- C10;
C10 -- C11;
C11 -- C12;
C12 -- C13;
C13 -- C14;
C14 -- C9;
C11 -- CH3;



// Add implicit hydrogens for clarity (optional, as labels)// This is a simplified representation.
}
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Figure 1: Chemical structure of **2-(3-Methylphenyl)acetophenone**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure determination in organic chemistry. By analyzing the magnetic properties of atomic nuclei, it provides detailed information about the chemical environment, connectivity, and spatial arrangement of atoms.

^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) provides a map of the hydrogen atoms within a molecule.

- Sample Preparation: Dissolve approximately 5-10 mg of **2-(3-Methylphenyl)acetophenone** in ~0.6 mL of a deuterated solvent, typically deuterated chloroform ($CDCl_3$). The use of deuterated solvents is critical to avoid large, interfering signals from the solvent itself.[2]
- Internal Standard: Add a small amount of tetramethylsilane (TMS). TMS is chemically inert, soluble in most organic solvents, and its 12 equivalent protons produce a single, sharp signal at 0 ppm, serving as a universal reference point.[3][4]
- Data Acquisition: Place the sample in a high-field NMR spectrometer (e.g., 400 MHz or higher). The instrument's magnetic field is "locked" onto the deuterium signal of the solvent to compensate for any field drift during the experiment, ensuring high-resolution data.[3]
- Processing: The acquired Free Induction Decay (FID) signal is converted into the frequency-domain spectrum via a Fourier transform. The spectrum is then phased, baseline-corrected, and integrated.

The ^{1}H NMR spectrum of **2-(3-Methylphenyl)acetophenone** is expected to show distinct signals corresponding to the aromatic protons, the methylene bridge protons, and the methyl group protons.

Table 1: Predicted ^{1}H NMR Spectral Data

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~ 7.9 - 8.1	Multiplet	2H	H-ortho (Benzoyl)	Protons ortho to the electron-withdrawing carbonyl group are deshielded and appear downfield.
~ 7.2 - 7.6	Multiplet	7H	H-meta, H-para (Benzoyl) & H-Aryl (m-Tolyl)	Aromatic protons on both rings overlap in this region, creating a complex multiplet.
~ 4.2	Singlet	2H	-CH_2- (Methylene)	Protons on the carbon adjacent to two deshielding groups (carbonyl and aromatic ring) appear as a singlet.
~ 2.3	Singlet	3H	-CH_3 (Methyl)	The methyl group protons on the tolyl ring are shielded and appear as a singlet.

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Note: The exact chemical shifts can vary slightly based on solvent and concentration.

^{13}C NMR Spectroscopy

Carbon-13 NMR provides information on the carbon skeleton of the molecule.

The protocol is similar to ^{1}H NMR, though a higher concentration of the sample may be required due to the lower natural abundance of the ^{13}C isotope. Spectra are typically acquired with proton decoupling, resulting in a spectrum where each unique carbon atom appears as a single line.

The ^{13}C NMR spectrum will show distinct signals for the carbonyl carbon, the aromatic carbons, the methylene carbon, and the methyl carbon.

Table 2: Predicted ^{13}C NMR Spectral Data

Chemical Shift (δ, ppm)	Assignment	Rationale
~ 198	C=O (Ketone)	The carbonyl carbon is highly deshielded and appears significantly downfield, a characteristic feature of ketones.[5]
~ 128 - 138	Aromatic Carbons	Aromatic carbons typically resonate in this range. The exact shifts depend on their position and substitution.
~ 45	-CH_2- (Methylene)	The aliphatic methylene carbon appears in the expected upfield region.
~ 21	-CH_3 (Methyl)	The methyl carbon is the most shielded carbon and appears furthest upfield.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

- Sample Preparation: The spectrum can be obtained from a neat sample (as a thin film between two salt plates, e.g., NaCl) or by preparing a potassium bromide (KBr) pellet containing a small amount of the compound.
- Data Acquisition: The sample is placed in the path of an IR beam in an FTIR spectrometer. The instrument measures the frequencies at which the molecule absorbs IR radiation.
- Analysis: The resulting spectrum plots transmittance versus wavenumber (cm^{-1}). Absorption bands are analyzed to identify specific bond types and functional groups.

The IR spectrum of **2-(3-Methylphenyl)acetophenone** is dominated by features characteristic of an aromatic ketone.

Table 3: Key IR Absorption Bands

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Wavenumber (cm⁻¹)	Vibration Type	Intensity	Interpretation
~ 3100 - 3000	C-H Stretch (Aromatic)	Medium-Weak	Indicates the presence of C-H bonds on the aromatic rings.
~ 3000 - 2850	C-H Stretch (Aliphatic)	Medium-Weak	Corresponds to the stretching of C-H bonds in the methylene and methyl groups.
~ 1685 - 1690	C=O Stretch (Ketone)	Strong, Sharp	This is the most diagnostic peak. Its position indicates a ketone carbonyl group conjugated with an aromatic ring, which lowers the frequency from a typical aliphatic ketone (~1715 cm⁻¹).[5] [6]
~ 1600, ~1450	C=C Stretch (Aromatic)	Medium-Variable	Characteristic absorptions for the carbon-carbon double bonds within the aromatic rings.

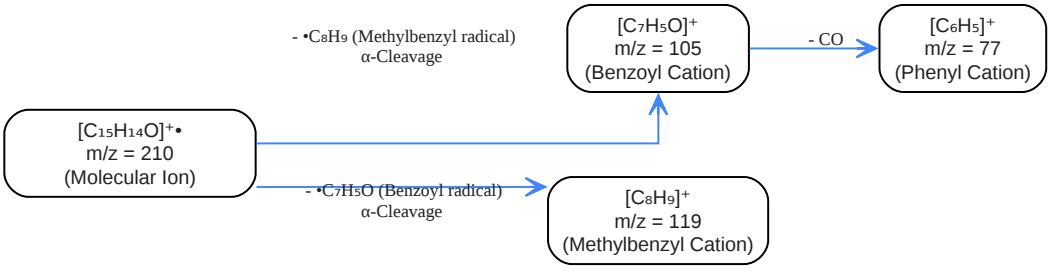
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and structural features of a molecule by analyzing the mass-to-charge ratio (m/z) of ions derived from it.

- Ionization: A dilute solution of the sample is introduced into the mass spectrometer. In Electron Ionization (EI), the most common technique for small molecules, the sample is bombarded with high-energy electrons, causing the molecule to lose an electron and form a molecular ion ($M^{+}\bullet$).
- Fragmentation: The high energy of EI causes the molecular ion to be energetically unstable, leading to its fragmentation into smaller, charged ions and neutral radicals. This fragmentation occurs in predictable ways based on the molecule's structure.[7]
- Analysis: The ions are separated by a mass analyzer based on their m/z ratio, and a detector measures their relative abundance.

The mass spectrum provides a unique fingerprint. The molecular ion peak confirms the molecular weight, and the fragmentation pattern helps to piece together the structure.

- Molecular Ion ($M^{+}\bullet$): The peak corresponding to the intact molecule will appear at m/z = 210.
- Key Fragmentation Pathways: Ketones frequently undergo α-cleavage, where the bond adjacent to the carbonyl group breaks.[8] [9]



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Figure 2: Proposed main fragmentation pathways for **2-(3-Methylphenyl)acetophenone** in EI-MS.

Table 4: Major Ions in the Mass Spectrum

m/z	Proposed Ion	Formula	Significance
210	Molecular Ion	$[C_{15}H_{14}O]^{+\bullet}$	Confirms the molecular weight of the compound.
105	Benzoyl Cation	$[C_7H_5O]^+$	Often the base peak. Results from α-cleavage with loss of the methylbenzyl radical. Its high stability makes it very abundant. [10]
119	Methylbenzyl Cation	$[C_8H_9]^+$	Results from the alternative α-cleavage with loss of the benzoyl radical.
91	Tropylium Cation	$[C_7H_7]^+$	A common rearrangement product from the methylbenzyl cation.
77	Phenyl Cation	$[C_6H_5]^+$	Formed by the loss of carbon monoxide (CO) from the benzoyl cation (m/z 105).[10]

Integrated Spectroscopic Analysis

The true power of spectroscopic analysis lies in the integration of data from multiple techniques. For **2-(3-Methylphenyl)acetophenone**:

- MS establishes the molecular formula (from the molecular ion at m/z 210) and suggests the presence of benzoyl (m/z 105) and methylbenzyl (m/z 119) moieties.
- IR confirms the presence of a conjugated ketone functional group (strong peak at ~1685 cm^{-1}) and aromatic rings.
- ^{13}C NMR validates the presence of a ketone carbonyl (~198 ppm), multiple aromatic carbons, a methylene carbon, and a methyl carbon.
- ^{1}H NMR provides the final structural details, showing the connectivity and relative numbers of protons: two aromatic rings, a methylene bridge connecting them, and a methyl group on one of the rings, consistent with the proposed structure.

Together, these techniques provide unambiguous evidence for the structure of **2-(3-Methylphenyl)acetophenone**, demonstrating a self-validating analytical workflow.

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